

3-Amino-3-(2-nitrophenyl)propanoic acid

molecular structure and weight

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Compound of Interest

Compound Name: 3-Amino-3-(2-nitrophenyl)propanoic acid

Cat. No.: B1221991

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An In-depth Technical Guide to 3-Amino-3-(2-nitrophenyl)propanoic acid

This guide provides comprehensive technical information on **3-Amino-3-(2-nitrophenyl)propanoic acid**, tailored for researchers, scientists, and professionals in drug development. It covers the molecule's physicochemical properties, structural information, and its role in chemical synthesis.

Molecular Properties and Identification

3-Amino-3-(2-nitrophenyl)propanoic acid is a derivative of β -alanine containing a 2-nitrophenyl substituent.^[1] Its structure makes it a valuable building block in organic and medicinal chemistry.^{[2][3]} The compound is slightly soluble in water and should be stored at 0-5°C, away from strong oxidizing agents, acids, and bases.^{[4][5][6]}

Physicochemical Data Summary

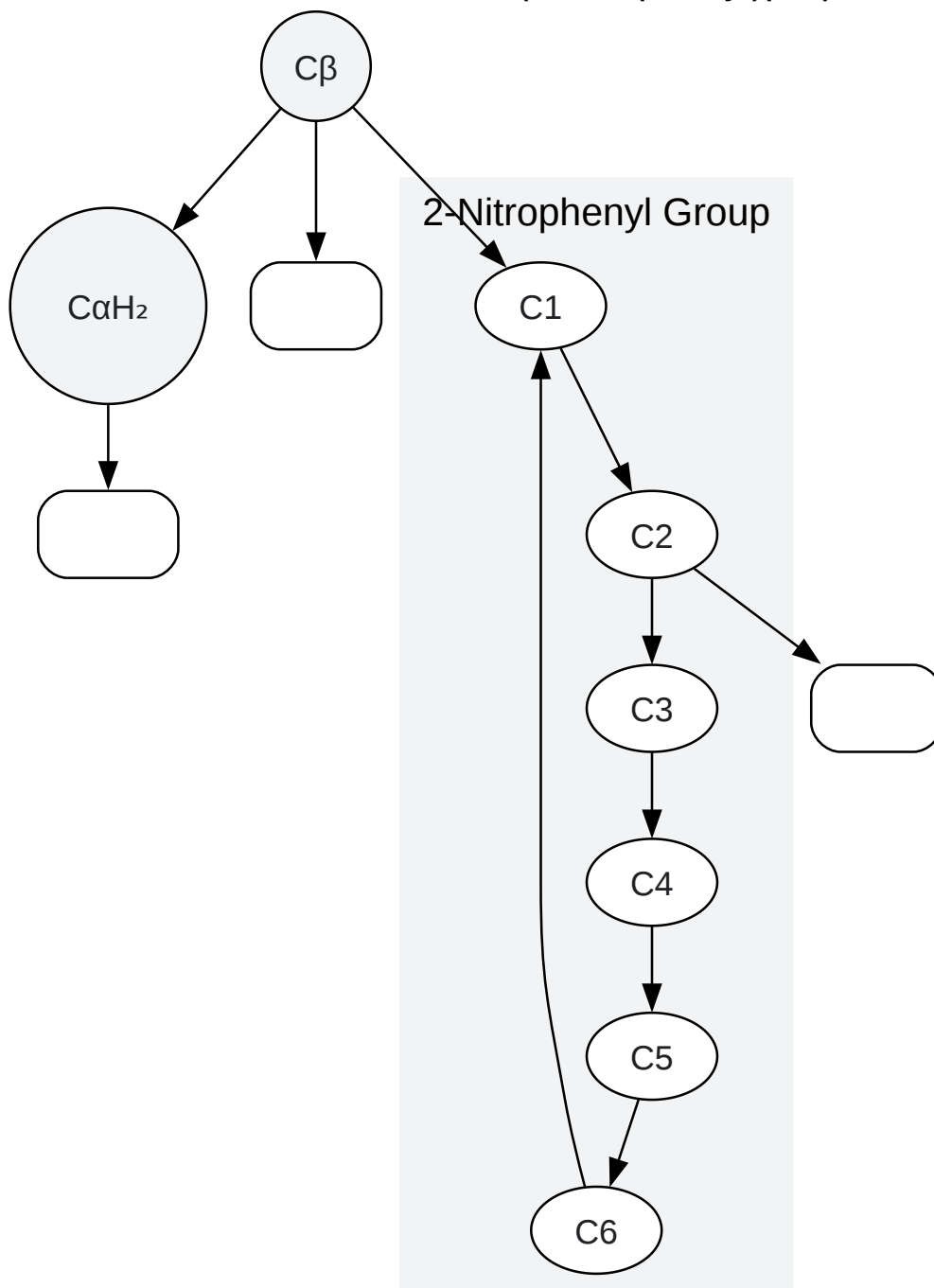
The key quantitative data for **3-Amino-3-(2-nitrophenyl)propanoic acid** are summarized in the table below for easy reference and comparison.

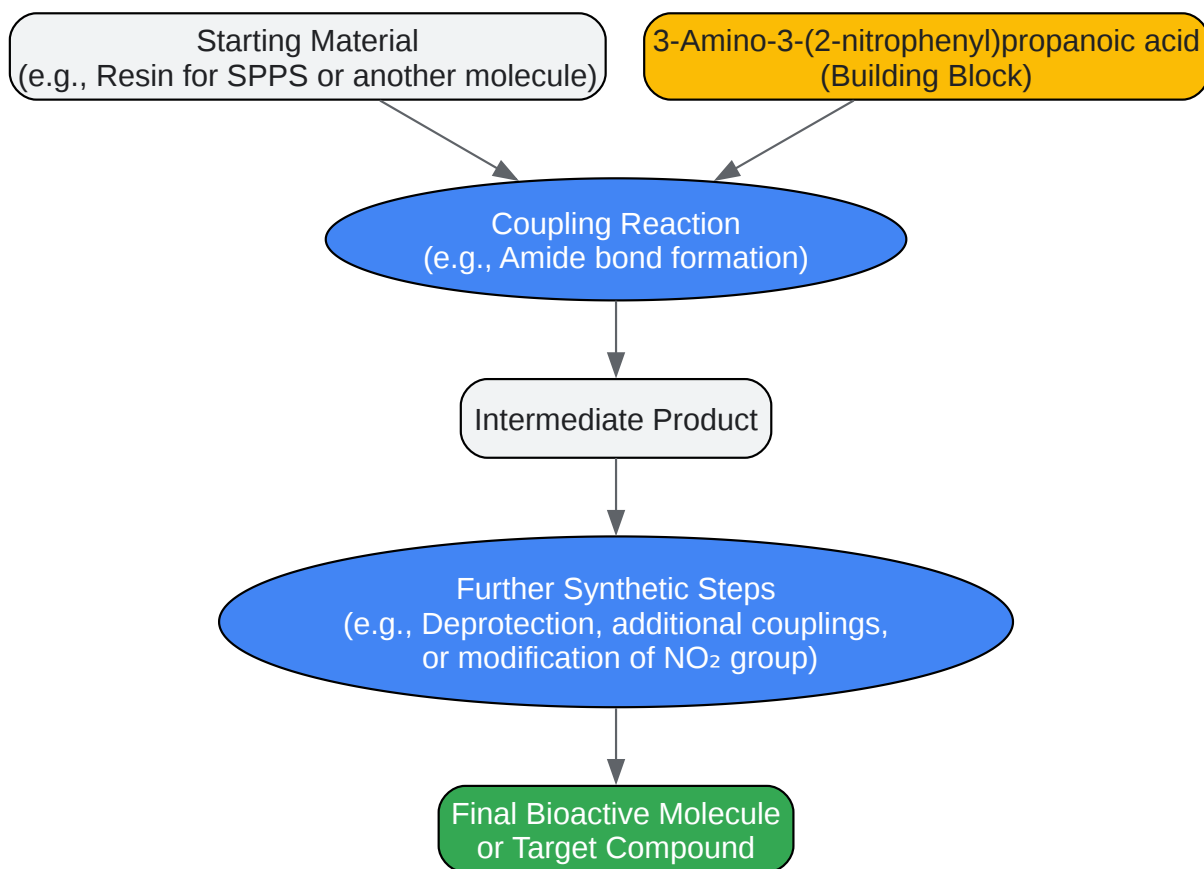
Property	Value	Source
Molecular Formula	C ₉ H ₁₀ N ₂ O ₄	[1] [4] [7] [8]
Molecular Weight	210.19 g/mol	[1] [4]
CAS Number	5678-48-8	[1] [7] [8]
Melting Point	222 °C	[1] [4]
Boiling Point (Predicted)	423.8 ± 35.0 °C	[1] [4]
Density (Predicted)	1.404 ± 0.06 g/cm ³	[1] [4]
Flash Point	210.1 °C	[4]
Vapor Pressure	6.13E-08 mmHg at 25°C	[4]
Refractive Index	1.612	[4]

Molecular Structure

The structure consists of a propane-1-carboxylic acid backbone with an amino group and a 2-nitrophenyl group attached to the third carbon (the β-carbon).

Molecular Structure of 3-Amino-3-(2-nitrophenyl)propanoic acid





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